

Essential Safety and Disposal Procedures for XY028-140

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Compound of Interest

Compound Name: XY028-140

Cat. No.: B10824900

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Proper Handling and Disposal of the PROTAC CDK4/6 Degradar **XY028-140**.

This document provides crucial safety and logistical information for the handling and disposal of **XY028-140**, a potent and selective proteolysis-targeting chimera (PROTAC) designed to degrade Cyclin-Dependent Kinase 4 and 6 (CDK4/6). Adherence to these guidelines is essential for ensuring laboratory safety and minimizing environmental impact.

Immediate Safety and Logistical Information

XY028-140 is a bioactive molecule that functions as a CDK4/6 inhibitor and degrader, and therefore should be handled with care as a potentially hazardous compound.^{[1][2]} While a specific Safety Data Sheet (SDS) for **XY028-140** was not publicly available in the search results, general procedures for handling cytotoxic and bioactive research compounds should be strictly followed.^{[1][2][3]} All personnel must be trained in the handling of such materials and be familiar with the emergency procedures of their institution.

Personal Protective Equipment (PPE):

When handling **XY028-140** in solid or solution form, the following minimum PPE is required:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) are mandatory. Double-gloving is recommended.

- Eye Protection: Safety glasses with side shields or goggles.
- Lab Coat: A fully buttoned lab coat must be worn.
- Respiratory Protection: For operations that may generate aerosols or fine dust, a properly fitted respirator (e.g., N95) is recommended.

Storage and Stability:

Proper storage is critical to maintain the integrity of **XY028-140**.

Form	Storage Temperature	Duration
Lyophilized Powder	-20°C (desiccated)	36 months
In Solution	-20°C	1 month

To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot solutions upon preparation.

Operational and Disposal Plan

Waste Segregation and Disposal:

All materials that come into contact with **XY028-140** are to be considered hazardous waste. This includes, but is not limited to:

- Unused or expired compound
- Contaminated PPE (gloves, etc.)
- Labware (pipette tips, tubes, flasks)
- Cleaning materials from spills

This waste must be segregated from general laboratory trash and disposed of in clearly labeled hazardous waste containers.^{[1][2][3]} Disposal procedures must comply with local, state, and

federal regulations for hazardous chemical waste.[4] It is prohibited to dispose of this chemical waste by flushing it down the sink.[3]

Spill Management:

In the event of a spill, the area should be immediately secured. Personnel cleaning the spill must wear appropriate PPE. The spill should be absorbed with an inert material (e.g., vermiculite, sand) and collected into a sealed, labeled hazardous waste container. The area should then be decontaminated.

Quantitative Data Summary

The following table summarizes key quantitative data for **XY028-140**.

Property	Value	Notes
Molecular Formula	C39H40N10O7	
Molecular Weight	760.80 g/mol	
IC50 (CDK4/cyclin D1)	0.38 nM	In vitro kinase assay
IC50 (CDK6/cyclin D1)	0.28 nM	In vitro kinase assay
Solubility (in vivo formulation)	0.56 mg/mL (0.74 mM)	In 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline

Experimental Protocols

In Vitro Cell Treatment:

This protocol is based on studies using A375 melanoma and T47D breast cancer cells.[5]

- **Cell Culture:** Culture A375 or T47D cells in appropriate media and conditions until they reach the desired confluency.
- **Stock Solution Preparation:** Prepare a stock solution of **XY028-140** in DMSO.

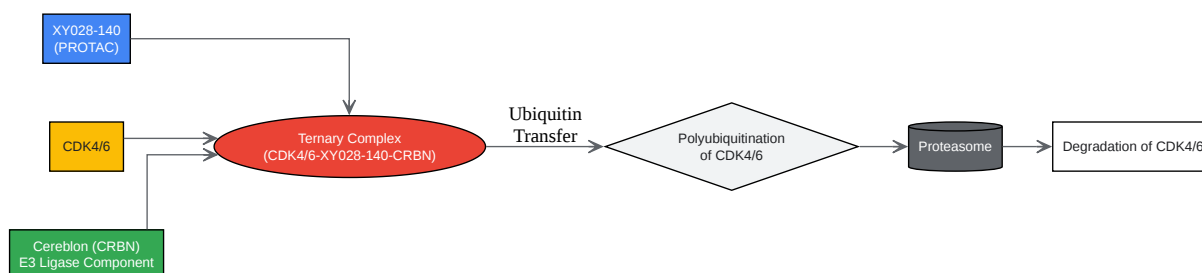
- Treatment: Treat the cells with the desired concentration of **XY028-140** (e.g., 0.3 μM or 1 μM) by diluting the stock solution in the cell culture medium.
- Incubation: Incubate the cells for the specified duration (e.g., 24 hours).
- Analysis: Following incubation, cells can be harvested for downstream analysis such as Western blotting to assess CDK4/6 protein levels.

In Vivo Formulation Preparation:

The following protocol yields a 0.56 mg/mL suspended solution suitable for oral or intraperitoneal injection.[5]

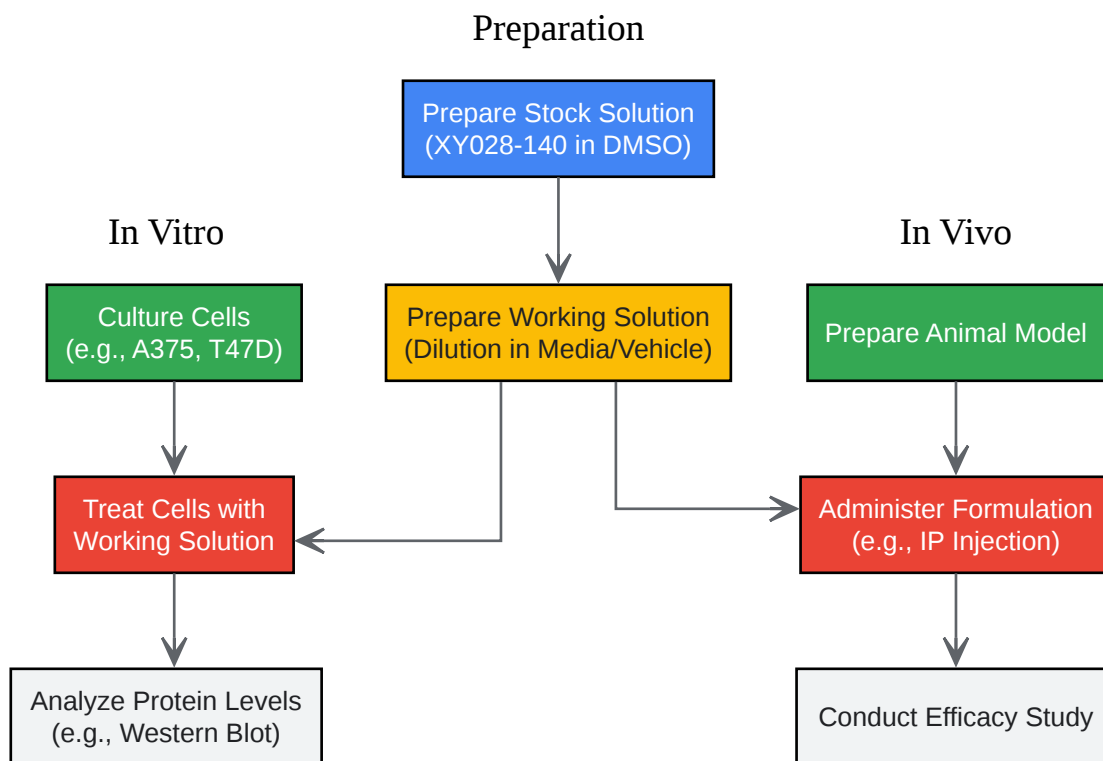
- Initial Dissolution: Prepare a 5.6 mg/mL stock solution of **XY028-140** in DMSO.
- Vehicle Preparation: In a sterile tube, add 400 μL of PEG300.
- Mixing: Add 100 μL of the **XY028-140** DMSO stock solution to the PEG300 and mix thoroughly.
- Emulsification: Add 50 μL of Tween-80 and mix until the solution is homogeneous.
- Final Dilution: Add 450 μL of saline (0.9% NaCl in sterile water) to bring the final volume to 1 mL. Mix well. Ultrasonic treatment may be used to aid dissolution if precipitation occurs.

Visualizations



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Caption: Signaling pathway of **XY028-140** mediated CDK4/6 degradation.



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Caption: General experimental workflow for **XY028-140**.

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